

Safety and Toxicity Comparison of Malabaricone C and Analogues

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Compound Focus: Malabaricone C

CAS No.: 63335-25-1

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Compound	Source / Type	Key Toxicity & Safety Findings	Experimental Model	Reference Year
Malabaricone C	Natural (Myristica sp.)	No signs of acute toxicity in liver/kidney at 500 mg/kg. Non-mutagenic & non-carcinogenic <i>in silico</i> . 56-97% cell viability at high concentrations (0.01-1 mM).	Mice (C57BL/6J), MEF cells, <i>in silico</i> prediction [1]	2019
Malabaricone A	Natural (Myristica sp.)	Cytotoxic ; induces apoptosis via ROS generation and redox imbalance.	Human leukemic cell lines (U937, MOLT-3) [2]	2012
ML-20	Synthetic Analogue	More potent than Malabaricone C (3-fold higher antiproliferative effect).	Human breast adenocarcinoma cells (MCF-7) [3]	2025
Methoxy Derivatives (e.g., ML-1)	Synthetic Analogue	Enhanced anticancer activity compared to hydroxylated parent compound.	Human breast cancer cell line (MCF-7) [3]	2025

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Ester/Ether Derivatives	Synthetic Analogue	Retained anti-viral activity with potential for improved properties.	Mammalian cells (Vero E6, HEK293T) [4]	2025

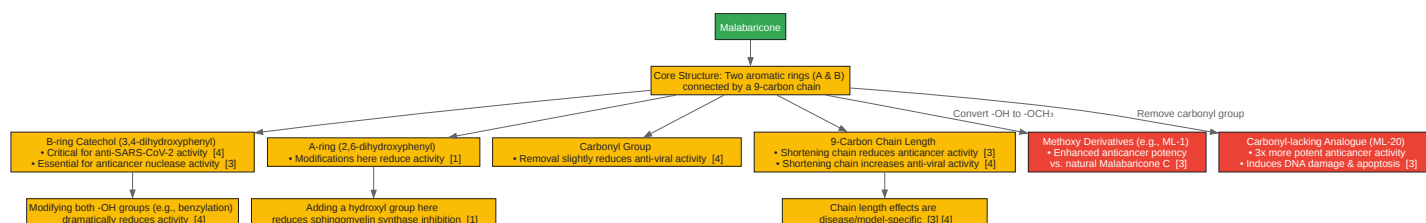
Detailed Experimental Data and Protocols

The data in the table is supported by the following experimental findings:

- **In Vivo Acute Toxicity of Malabaricone C:** A study administered **Malabaricone C** orally to C57BL/6J mice at a high dose of 500 mg/kg. Histopathological examination of the liver and kidneys after treatment showed **no signs of inflammation, necrosis, or hemorrhaging**, indicating a promising initial safety profile [1].
- **In Vitro Cytotoxicity (Cell Viability):** A Cell Counting Kit-8 (CCK-8) assay was used to test **Malabaricone C** on mouse embryonic fibroblasts (MEFs). The results showed high cell viability (**56-97%**) across a wide concentration range (**0.01-1 mM**), suggesting low cytotoxicity in normal cells [1].
- **Cytotoxicity Mechanism of Malabaricone A:** The pro-apoptotic effect of Malabaricone A was confirmed through multiple assays. Treatment of leukemic cells led to:
 - Increased **Reactive Oxygen Species (ROS)**, measured by flow cytometry using CM-H2DCFDA.
 - Decreased levels of **glutathione peroxidase**, an key antioxidant enzyme.
 - A cascade of apoptotic events, including **mitochondrial membrane potential depolarization** (measured with JC-1 dye), **cytochrome c release** (western blot), and **activation of caspases 9, 8, and 3** (colorimetric assay) [2].
- **Enhanced Potency of Synthetic Analogues:** An MTT cell viability assay and a clonogenic survival assay were used to compare a novel synthetic analogue, **ML-20**, with natural **Malabaricone C** on MCF-7 breast cancer cells. ML-20 exhibited a **threefold lower IC50 value**, indicating significantly stronger antiproliferative activity [3].

Key Structure-Activity Relationship (SAR) Insights

The biological activity and toxicity of **malabaricone** compounds are highly dependent on their chemical structure, as shown in the diagram below.



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Conclusion for Research Considerations

In summary, the current data suggests:

- **Malabaricone C** is a promising lead compound with a favorable initial safety profile, supported by *in silico* predictions and *in vivo* observations [1].
- Its **pro-oxidant activity** is a key mechanism for its cytotoxic effects against cancer cells, but this requires careful evaluation in different biological contexts [2].
- **Structural modification**, particularly on the hydroxyl groups and the central chain, is a viable strategy to improve potency or tailor activity for specific therapeutic applications, such as antiviral [4] or anticancer [3] therapy.

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